Technical Guide: Piperidine-4-carboximidamide hydrochloride[1][2]

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Compound of Interest

Compound Name:	*Piperidine-4-carboximidamide hydrochloride*
Cat. No.:	*B13927282*

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Executive Summary

Piperidine-4-carboximidamide hydrochloride (CAS: 1170937-23-1) is a critical pharmacophore in medicinal chemistry, serving as a bioisostere for the guanidine group of arginine.[1][2] Its structural ability to form bidentate salt bridges with aspartate or glutamate residues in protein active sites makes it a cornerstone in the design of serine protease inhibitors (e.g., thrombin, Factor Xa) and ligands for G-protein coupled receptors (GPCRs).[2]

This guide provides a rigorous derivation of its IUPAC nomenclature, a validated synthetic protocol via the Pinner reaction, and a comprehensive analytical profile.

Structural Elucidation & Nomenclature

IUPAC Derivation

The systematic naming of this compound follows the current IUPAC recommendations (Blue Book P-66.1.1.4.1) for amidines attached to cyclic parent hydrides.[2]

- Parent Structure: The six-membered saturated nitrogen heterocycle is piperidine.[1][2][3]

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- Principal Characteristic Group: The

  group attached to a ring is designated by the suffix -carboximidamide (formerly carboxamidine).[1][2]

- Numbering: The nitrogen atom of the piperidine ring is assigned position 1.[2][3][4] The carbon atom attached to the amidine group is at position 4.

- Salt Stoichiometry: The compound contains two basic centers:[2]
  - Piperidine secondary amine (

)[2]
  - Amidine group (

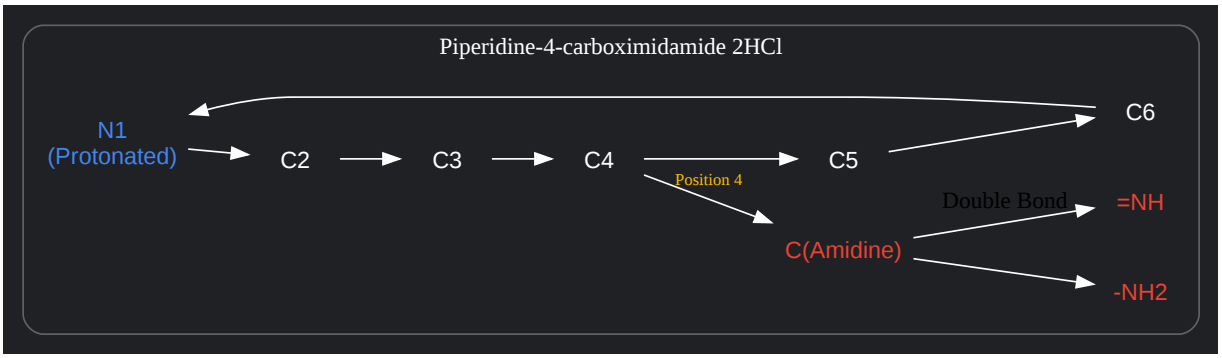
)[2]
  - In the presence of excess hydrochloric acid, both centers are protonated, resulting in a dihydrochloride salt.

Preferred IUPAC Name (PIN): Piperidine-4-carboximidamide dihydrochloride[1][2]

Structural Visualization

The following diagram illustrates the numbering scheme and the protonation sites in the dihydrochloride salt.

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Caption: Structural numbering of Piperidine-4-carboximidamide. Note the C4 attachment of the amidine group.

Synthetic Methodology: The Pinner Reaction[5][6]

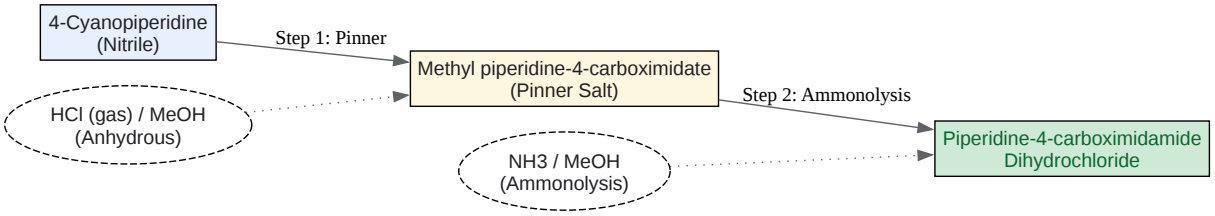
The most robust route for synthesizing piperidine-4-carboximidamide is the Pinner Reaction, converting 4-cyanopiperidine to the amidine via an imidate intermediate.[1]

Reaction Mechanism & Pathway

The synthesis proceeds in two distinct steps:

- Acid-Catalyzed Alcoholysis: Formation of the imidate ester hydrochloride.[1][2][5]
- Ammonolysis: Displacement of the alkoxy group by ammonia to form the amidine.[2]

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Caption: Two-step Pinner synthesis pathway from nitrile to amidine.

Detailed Experimental Protocol

Note: This protocol assumes the use of 4-cyanopiperidine hydrochloride to prevent side reactions at the secondary amine.

Reagents:

- 4-Cyanopiperidine HCl (1.0 eq)[1][2]
- Methanol (Anhydrous)[2]
- HCl gas (generated in situ or from cylinder)[2]
- Ammonia (7M in Methanol)[2]

Step 1: Formation of the Imidate (Pinner Salt)[5]

- Dissolve 4-cyanopiperidine HCl (10 g) in anhydrous methanol (50 mL) in a round-bottom flask equipped with a drying tube (calcium chloride). Critical: Moisture must be excluded to prevent hydrolysis of the imidate to the ester.
- Cool the solution to 0°C in an ice bath.
- Bubble dry HCl gas through the solution until saturation (approx. 3-4 hours). The solution will gain weight.[2]

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- Seal the flask and store at 4°C for 16-24 hours. A white precipitate (imidate dihydrochloride) may form.[2]
- Concentrate the mixture in vacuo at low temperature (<30°C) to remove excess HCl. Do not heat, as the imidate is thermally unstable.[2]

Step 2: Conversion to Amidine

- Re-dissolve the crude imidate residue in cold anhydrous methanol (20 mL).
- Add 7M ammonia in methanol (excess, ~4-5 eq) dropwise at 0°C.
- Allow the reaction to warm to room temperature and stir for 12-18 hours.
- Concentrate the solvent in vacuo.[2]
- Purification: Recrystallize the residue from Ethanol/Diethyl Ether to yield Piperidine-4-carboximidamide dihydrochloride as a white crystalline solid.

Analytical Characterization

To validate the identity and purity of the synthesized compound, compare experimental data against the following standard profile.

Physicochemical Properties

Property	Specification	Notes
Appearance	White crystalline powder	Hygroscopic
Molecular Formula		Dihydrochloride salt
Molecular Weight	200.11 g/mol	Free base: 127.19 g/mol
Melting Point	>250°C (dec.)[1][2]	Decomposes before melting
Solubility	Water, DMSO, Methanol	Insoluble in Ether, Hexane

Spectroscopic Data (Expected)

H NMR (400 MHz, DMSO-

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):

- 9.10 - 8.80 (br s, 4H, Amidine

  and

)[1][2]
- 8.60 - 8.40 (br s, 2H, Piperidine

)[1][2]
- 3.30 - 3.20 (m, 2H, Piperidine

  -2,6)[1][2]
- 2.90 - 2.80 (m, 2H, Piperidine

  -2,6)[1][2]
- 2.65 (tt,

  Hz, 1H, Piperidine

  -4)[1]
- 1.95 - 1.85 (m, 2H, Piperidine

  -3,5)[1][2]
- 1.75 - 1.65 (m, 2H, Piperidine

  -3,5)[1][2]

Mass Spectrometry (ESI-MS):

- [M+H]+: 128.12 m/z (Corresponds to the free base cation).[2]

Medicinal Chemistry Applications

Arginine Mimetic

The piperidine-4-carboximidamide moiety is a classic arginine mimetic.[1][2] The amidine group (

) is protonated at physiological pH, carrying a positive charge that mimics the guanidinium group of arginine.

- Mechanism: It forms a bidentate salt bridge with the carboxylate side chains of Aspartate (Asp) or Glutamate (Glu) residues located in the S1 pocket of serine proteases.
- Selectivity: The rigid piperidine ring reduces the conformational entropy penalty compared to the flexible arginine side chain, often increasing binding affinity.

Key Therapeutic Targets

- Thrombin Inhibitors: Used in anticoagulants.[2] The amidine binds to Asp189 in the S1 specificity pocket of thrombin.
- Factor Xa Inhibitors: Similar mechanism to thrombin; critical for deep vein thrombosis (DVT) treatments.[2]
- Trypsin-like Proteases: General inhibition of enzymes involved in digestion and coagulation cascades.[1][2]

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